

Reconstituting and storing Rosthornin B powder

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Compound of Interest

Compound Name: Rosthornin B

Cat. No.: B12427207 Get Quote

Application Notes and Protocols: Rosthornin B

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rosthornin B is a natural ent-kaurene diterpenoid isolated from Isodon rosthornii. It has demonstrated potent anti-inflammatory properties by directly targeting the NLRP3 inflammasome, a key component of the innate immune system involved in a variety of inflammatory diseases. These application notes provide detailed protocols for the reconstitution, storage, and experimental use of **Rosthornin B** powder.

Product Information

Property	Value
Molecular Formula	C24H34O7
Molecular Weight	434.52 g/mol
CAS Number	125181-21-7
Appearance	White to off-white powder

Reconstitution of Rosthornin B Powder

It is recommended to prepare a stock solution of **Rosthornin B** in a suitable organic solvent. Dimethyl sulfoxide (DMSO) is a commonly used solvent for this compound.



Materials:

- Rosthornin B powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes

Protocol for Preparing a 10 mM Stock Solution:

- Equilibrate: Allow the vial of **Rosthornin B** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of Rosthornin B powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4345 mg of Rosthornin B.
- Dissolving: Add the appropriate volume of DMSO to the powder. For a 10 mM stock solution, add 100 μL of DMSO for every 0.4345 mg of Rosthornin B.
- Solubilization: Vortex the solution for 1-2 minutes to ensure the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in solubilization if necessary.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.

Note on Solubility: **Rosthornin B** is also reported to be soluble in chloroform, dichloromethane, ethyl acetate, and acetone[1]. However, for biological experiments, DMSO is the preferred solvent. The aqueous solubility of **Rosthornin B** is low.

Storage and Stability

Proper storage of **Rosthornin B** is crucial to maintain its biological activity.



Form	Storage Temperature	Shelf Life	Notes
Powder	2-8°C	Up to 24 months	Store in a dry, dark place. Keep the vial tightly sealed.
Stock Solution (in DMSO)	-20°C	Up to 2 weeks[1]	Store in tightly sealed aliquots to prevent moisture absorption and minimize freezethaw cycles.

Stability Recommendations:

- Avoid repeated freeze-thaw cycles of the stock solution.
- Before use, thaw the stock solution at room temperature and gently vortex to ensure homogeneity.
- For working solutions, dilute the stock solution in the appropriate cell culture medium or buffer immediately before use.

Experimental Protocols

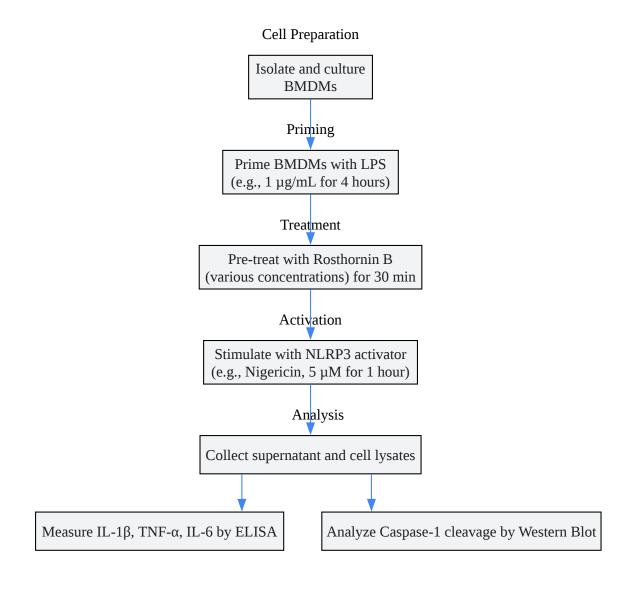
Rosthornin B has been shown to be a potent inhibitor of the NLRP3 inflammasome[2]. The following are example protocols for in vitro and in vivo studies.

In Vitro NLRP3 Inflammasome Inhibition Assay

This protocol describes the use of **Rosthornin B** to inhibit NLRP3 inflammasome activation in bone marrow-derived macrophages (BMDMs).

Experimental Workflow:





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Caption: Workflow for in vitro NLRP3 inflammasome inhibition assay.

Protocol:



- Cell Culture: Plate bone marrow-derived macrophages (BMDMs) in a suitable culture plate and allow them to adhere.
- Priming: Prime the BMDMs with Lipopolysaccharide (LPS) (e.g., 1 μg/mL) for 4 hours to upregulate pro-IL-1β and NLRP3 expression.
- Treatment: Pre-treat the primed cells with varying concentrations of Rosthornin B (e.g., 0.1, 0.3, 1, 3 μM) for 30 minutes[2].
- Activation: Stimulate the cells with an NLRP3 activator such as Nigericin (e.g., 5 μM) for 1 hour.
- Sample Collection: Collect the cell culture supernatants and prepare cell lysates.
- Analysis:
 - Measure the levels of secreted IL-1 β , TNF- α , and IL-6 in the supernatants by ELISA.
 - Analyze the cleavage of Caspase-1 in the cell lysates and supernatants by Western Blot.

Quantitative Data from Literature:

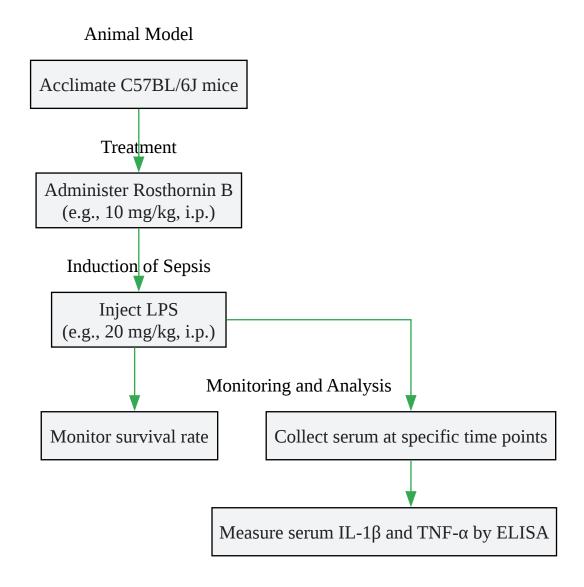
Parameter	Cell Type	Value	Reference
IC₅o (NLRP3 Inhibition)	BMDMs	0.39 μΜ	[2]
Effective Concentration Range	BMDMs, THP-1 cells	0.1 - 3 μΜ	[2]

In Vivo Model of LPS-Induced Septic Shock

This protocol describes the use of **Rosthornin B** in a mouse model of LPS-induced septic shock.

Experimental Workflow:







NLRP3 Inflammasome Activation Pathway Upstream Signals Activation (Signal 2) PAMPs / DAMPs K+ Efflux Priming (Signal 1) NF-κB Activation NEK7 Rosthornin B Inhibits Interaction with NEK7 Interaction Upregulation of NLRP3 NLRP3 & pro-IL-1β Inflammasome Assembly ASC Pro-Caspase-1 NLRP3 Inflammasome (NLRP3-NEK7-ASC-Casp1) Downstream Effects Active Caspase-1 **GSDMD** Cleavage pro-IL-1 $\beta \rightarrow IL$ -1 β pro-IL-18 \rightarrow IL-18 Pyroptosis Inflammation

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References

- 1. researchgate.net [researchgate.net]
- 2. Rosthornin B alleviates inflammatory diseases via directly targeting NLRP3 PMC [pmc.ncbi.nlm.nih.gov]
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